

Ferrocin A chemical structure and characterization

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Compound of Interest

Compound Name: *Ferrocin A*

Cat. No.: *B15563573*

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Ferrocin A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ferrocin A is a novel iron-containing peptide antibiotic isolated from the culture filtrate of the bacterium *Pseudomonas fluorescens* YK-310.[1] As a member of the ferrocins family of antibiotics, which also includes Ferrocins B, C, and D, it exhibits notable antibacterial activity, particularly against Gram-negative bacteria.[1] This technical guide provides a detailed overview of the chemical structure, characterization, and experimental protocols related to **Ferrocin A**, based on available scientific literature.

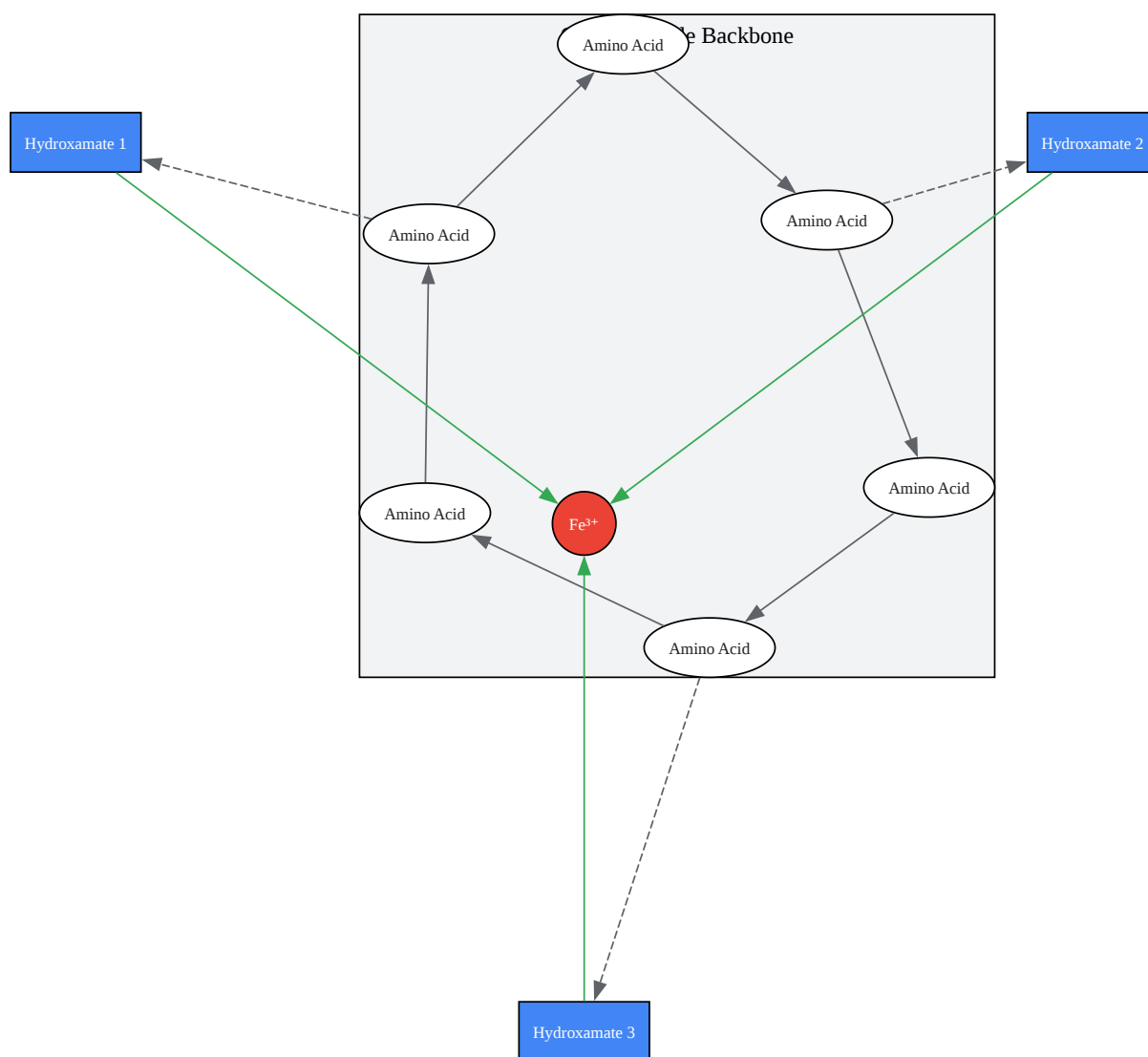
Chemical Structure and Elucidation

The definitive structure of **Ferrocin A** was elucidated through a combination of spectroscopic and degradative methods. A key feature of the ferrocins is the presence of three hydroxamate moieties that coordinate with a single ferric ion to form a stable octahedral iron complex.

Note: The detailed chemical structure, including the specific amino acid sequence and the structure of the hydroxamate-containing residues for **Ferrocin A**, is contained within the primary literature which could not be accessed in full for this guide. The following representation is a generalized structure based on the available information.

Generalized Structure of the **Ferrocin A** Core:

The core of **Ferrocin A** consists of a cyclic peptide backbone to which three hydroxamate-containing side chains are attached. These hydroxamate groups act as chelators for the ferric ion.



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Caption: Generalized structure of **Ferrocen A**, highlighting the central iron atom.

Physicochemical and Spectroscopic Characterization

Detailed quantitative data for **Ferrocin A** is limited in publicly accessible documents. The primary characterization was performed using a suite of spectroscopic techniques.

Table 1: Summary of Physicochemical Properties of **Ferrocin A**

Property	Value
Molecular Formula	Data not available
Molecular Weight	Data not available
Appearance	Data not available
Optical Rotation	Data not available
UV-Vis λ_{max}	Data not available

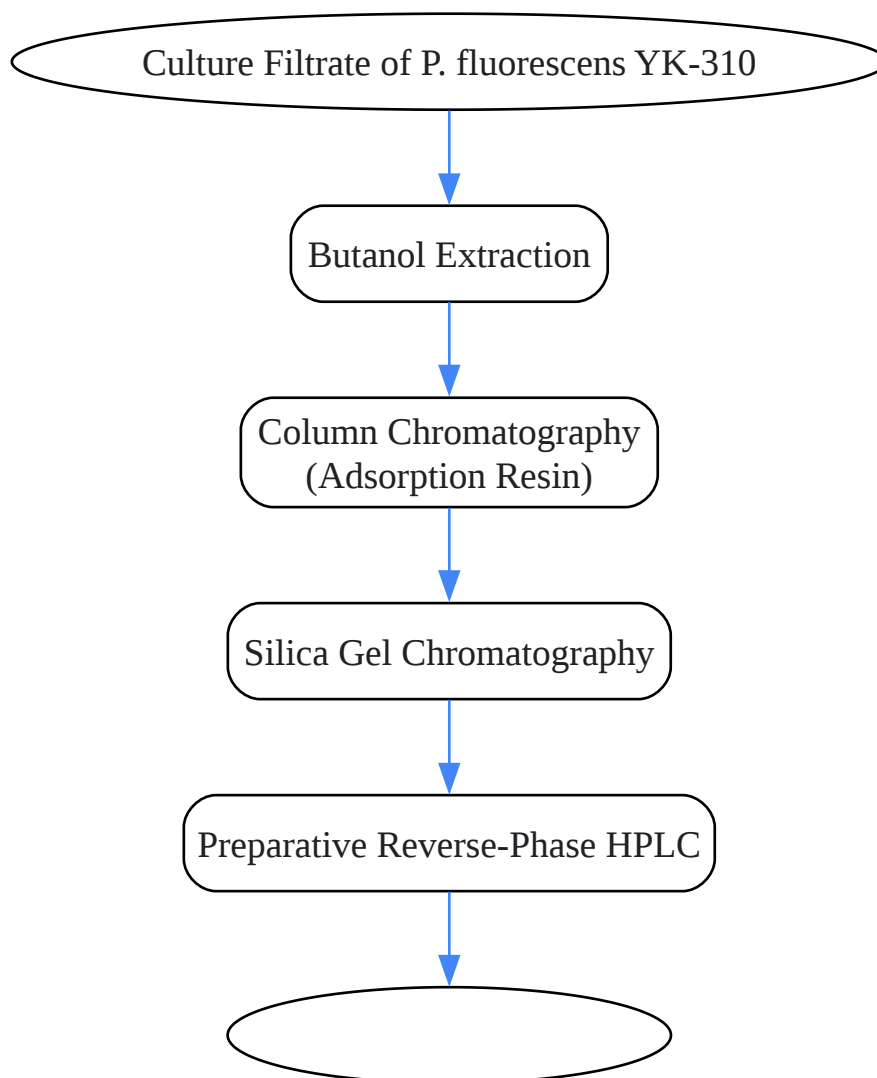
Table 2: Summary of Spectroscopic Data for **Ferrocin A**

Technique	Key Observations
^1H NMR	Data not available
^{13}C NMR	Data not available
Mass Spectrometry	Data not available
Amino Acid Analysis	Data not available

Experimental Protocols

The isolation and purification of **Ferrocin A** involved a multi-step process designed to separate it from other components in the bacterial culture.

Isolation and Purification Workflow



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Caption: Workflow for the isolation and purification of **Ferrocin A**.

Detailed Methodologies

1. Fermentation:

- *Pseudomonas fluorescens* YK-310 is cultured in a suitable broth medium under optimal conditions for antibiotic production.

2. Extraction:

- The culture filtrate is subjected to extraction with butanol to partition the ferrocins into the organic phase.

3. Column Chromatography:

- The butanol extract is concentrated and then subjected to column chromatography using an adsorption resin to achieve initial separation.
- Further purification is carried out using silica gel column chromatography.

4. Preparative High-Performance Liquid Chromatography (HPLC):

- The final purification step involves preparative reverse-phase HPLC to yield highly purified **Ferrocin A**.

5. Structure Elucidation:

- The purified **Ferrocin A** is subjected to various spectroscopic analyses, including NMR and mass spectrometry, for structural determination.
- Degradative methods, such as acid hydrolysis followed by amino acid analysis, are employed to determine the peptide composition.

Biological Activity and Signaling Pathways

Ferrocins have demonstrated antibacterial activity against Gram-negative bacteria.^[1] However, specific details regarding the signaling pathways in target organisms that are affected by **Ferrocin A** are not available in the reviewed literature. Further research is required to elucidate the mechanism of action and its impact on bacterial signaling cascades.

Conclusion

Ferrocin A represents an intriguing iron-containing peptide antibiotic with potential for further investigation. While its general structural class has been identified, a complete and detailed chemical structure and comprehensive characterization data are not widely available. The experimental protocols for its isolation and purification provide a foundation for obtaining this molecule for further study. Future research should focus on obtaining a high-resolution

structure, elucidating its mechanism of action, and exploring its potential therapeutic applications.

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References

- 1. Ferrocins, new iron-containing peptide antibiotics produced by bacteria. Isolation, characterization and structure elucidation - PubMed [pubmed.ncbi.nlm.nih.gov]
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